

Invopressin Profile and Specificity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Invopressin

CAS No.: 1488411-60-4

Cat. No.: S12859856

Get Quote

Invopressin is a synthetic peptide identified as a **vasopressin V1A receptor partial agonist** [1] [2]. The table below summarizes its core characteristics and known specificity data.

| Characteristic | Description |
|----------------------------|--|
| Primary Target | Vasopressin V1A Receptor [1] [2] |
| Activity at Primary Target | Partial Agonist [1] [2] |
| Potency (EC50) | 1.0 nM [1] [2] |
| Molecular Weight | 2413.78 g/mol [1] [2] |
| Molecular Formula | C110H161N31O27S2 [1] [2] |
| CAS Number | 1488411-60-4 [1] [2] |
| Reported Research Use | Cirrhosis, bacterial peritonitis, HRS2, refractory ascites [2] |

Specificity is determined by its interaction profile across different vasopressin receptor subtypes [3]. The available data confirms its activity at the V1A receptor, but its binding affinity and functional activity (agonism/antagonism) for the **V1B (V3)** and **V2** receptors are not detailed in the search results, leaving its full selectivity profile unclear [1] [2].

Comparison with Other Vasopressin Analogs

You can contextualize **Invopressin's** V1A partial agonism by comparing it to the mechanisms of other established vasopressin receptor agents. The table below lists several common analogs for comparison.

| Compound Name | Primary Target(s) | Activity | Key Characteristics / Clinical Indications |
|----------------------------|----------------------|--|--|
| Invopressin | V1A | Partial Agonist | Research in cirrhosis and related complications [2]. |
| Arginine Vasopressin (AVP) | V1A, V1B, V2 | Agonist | Natural hormone; used in vasodilatory shock [4] [5]. |
| Terlipressin | V1A (preferentially) | Prodrug (converted to Lys-Vasopressin) | Long-acting; recommended for variceal bleeding [6] [4]. |
| Selepressin | V1A | Agonist | Selective V1A agonist; investigated for septic shock [6]. |
| Desmopressin | V2 (primarily) | Agonist | Mainly antidiuretic effects; used in diabetes insipidus [4]. |
| Conivaptan | V1A, V2 | Antagonist | "Dual" receptor blocker; used for hyponatremia [3]. |
| Tolvaptan | V2 | Antagonist | Selective receptor blocker; used for hyponatremia [3]. |

Experimental Methodology Insights

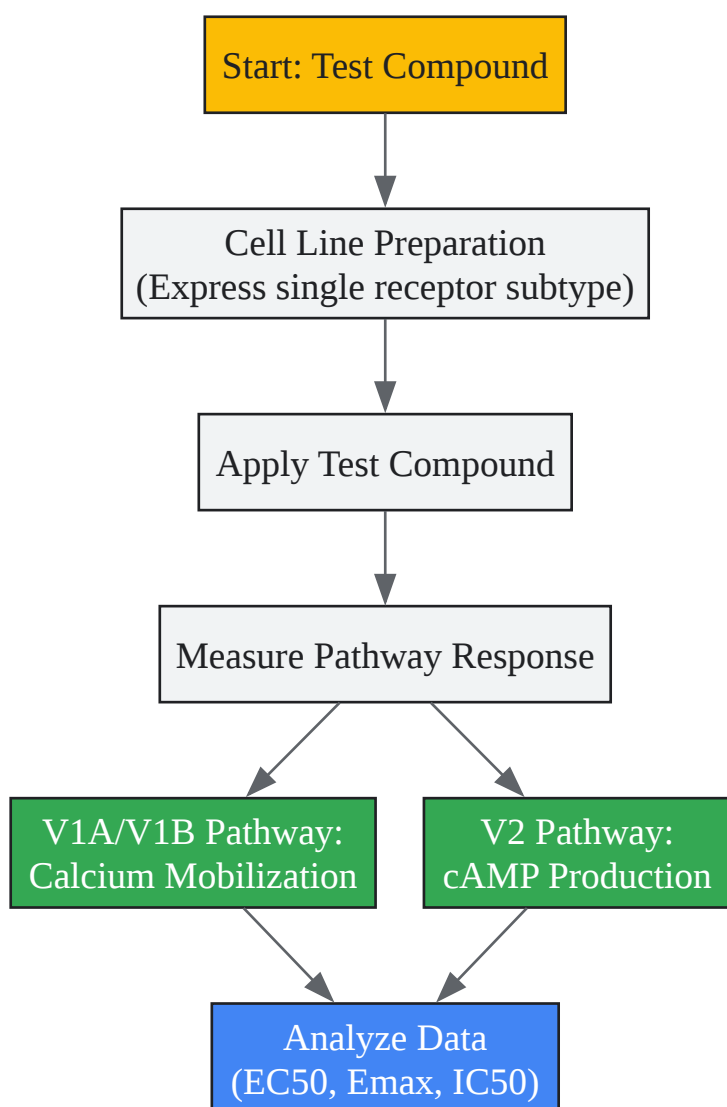
While the search results do not contain the detailed protocols for **Invopressin's** specificity testing, they indicate that the general approach involves **functional assays** to measure cellular response [1] [2].

- **Functional Activity Assay:** The provided EC50 value of 1.0 nM for **Invopressin** was likely determined using a **cell-based functional assay** [1] [2]. This typically involves cells engineered to express the human V1A receptor. The assay would measure a downstream signal, such as **calcium**

(Ca²⁺) mobilization or inositol phosphate accumulation, as the V1A receptor is coupled to the Gq protein and phospholipase C pathway [3] [4].

- **Comparative Specificity Testing:** A full specificity profile would require running parallel functional assays (or binding affinity studies) on cell lines expressing the other vasopressin receptor subtypes (V1B and V2) [3] [4]. The V2 receptor signals primarily through **cyclic AMP (cAMP) production**, which would be the measured output in its assays [3] [5].

The following diagram illustrates this general experimental workflow for determining a compound's vasopressin receptor activity profile.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | CAS 1488411-60-4 | AbMole BioScience | Invopressin ... Invopressin [abmole.com]
2. _product_DataBase_PeptideDb Invopressin [peptidedb.com]
3. Vasopressin receptor [en.wikipedia.org]
4. Vasopressin and Its Analogues: From Natural Hormones to ... [pmc.ncbi.nlm.nih.gov]
5. Physiology, Vasopressin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
6. Clinical Efficiency of Vasopressin or Its Analogs in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Invopressin Profile and Specificity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12859856#invopressin-specificity-testing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com